

# Preparing TNKS 22 Stock Solutions for Experimental Use

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TNKS 22

Cat. No.: B1150373

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**TNKS 22** is a potent and selective small-molecule inhibitor of tankyrase 1 (TNKS1) and tankyrase 2 (TNKS2), members of the poly(ADP-ribose) polymerase (PARP) family of enzymes.<sup>[1][2]</sup> By inhibiting the catalytic activity of tankyrases, **TNKS 22** effectively modulates the Wnt/ $\beta$ -catenin signaling pathway, a critical pathway often dysregulated in various cancers.<sup>[1][3]</sup> Specifically, **TNKS 22** prevents the poly-ADP-ribosylation of Axin, a key component of the  $\beta$ -catenin destruction complex.<sup>[1][4]</sup> This leads to the stabilization of Axin, subsequent degradation of  $\beta$ -catenin, and downregulation of Wnt target gene transcription.<sup>[5][6]</sup> These application notes provide detailed protocols for the preparation of **TNKS 22** stock solutions for use in in vitro and in vivo experiments.

## Data Presentation

A summary of the key quantitative data for **TNKS 22** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	475.56 g/mol	[1][7][8]
Formula	C25H25N5O3S	[1][7][8]
CAS Number	1507362-00-6	[1][2]
Appearance	Solid	[1][7]
Purity	≥98%	[8]
Solubility		
In DMSO: >10 mM (<4.76 mg/mL)	[1][7]	
In Ethanol: ≥3.07 mg/mL (with gentle warming)	[1]	
In Water: Insoluble	[1]	
IC50 Values		
TNKS1 (enzymatic assay): 0.1 nM	[2][8]	
TNKS2 (autoparsylation assay): 4.1 nM	[1][2]	
SW480 cells (β-catenin reduction): 3.7 nM	[1][8]	
DLD-1 cells (Wnt pathway suppression): 0.6 nM	[1]	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TNKS 22** in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

#### Materials:

- **TNKS 22** solid powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Ultrasonic bath (optional)

#### Procedure:

- **Equilibration:** Allow the vial containing the solid **TNKS 22** to equilibrate to room temperature before opening. This prevents the condensation of moisture, which can affect the stability of the compound.
- **Calculation:** Calculate the required volume of DMSO to prepare a 10 mM stock solution.
  - Formula:  $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
  - Example for 1 mg of **TNKS 22**:
    - $\text{Volume (L)} = (0.001 \text{ g} / 475.56 \text{ g/mol}) / 0.01 \text{ mol/L}$
    - $\text{Volume (L)} = 0.0002102 \text{ L} = 210.2 \text{ }\mu\text{L}$
- **Dissolution:** Carefully add the calculated volume of anhydrous DMSO to the vial containing the **TNKS 22** powder.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved.
- **Troubleshooting Dissolution:** If the compound does not fully dissolve, the following steps can be taken:
  - Gently warm the solution in a 37°C water bath or incubator for 10-15 minutes.[\[1\]](#)

- Briefly sonicate the solution in an ultrasonic bath.<sup>[1]</sup>
- Aliquoting and Storage: Once the **TNKS 22** is fully dissolved, it is recommended to aliquot the stock solution into single-use volumes in sterile, tightly sealed vials. This minimizes freeze-thaw cycles. Store the aliquots at -20°C for several months.<sup>[1]</sup> It is advised to use the solution as soon as possible after preparation, as long-term storage of the solution is not recommended.<sup>[1]</sup>

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working concentrations for treating cells in culture.

### Materials:

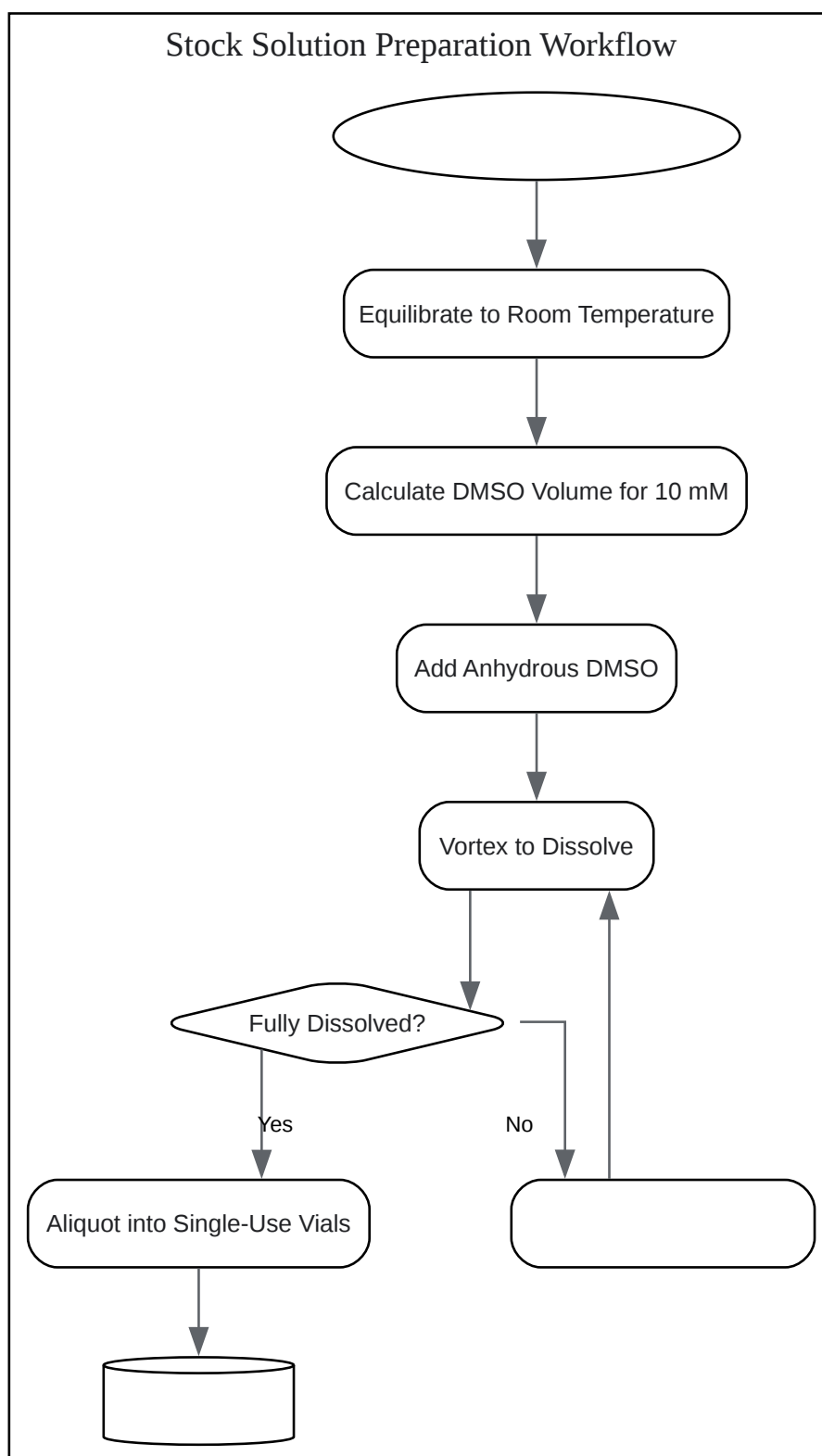
- 10 mM **TNKS 22** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

### Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **TNKS 22** stock solution at room temperature.
- Intermediate Dilution (Recommended): To ensure accurate final concentrations and minimize DMSO toxicity to cells, it is best practice to perform an intermediate dilution.
  - Example: To prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in cell culture medium (e.g., add 10 µL of 10 mM stock to 90 µL of medium).
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration.

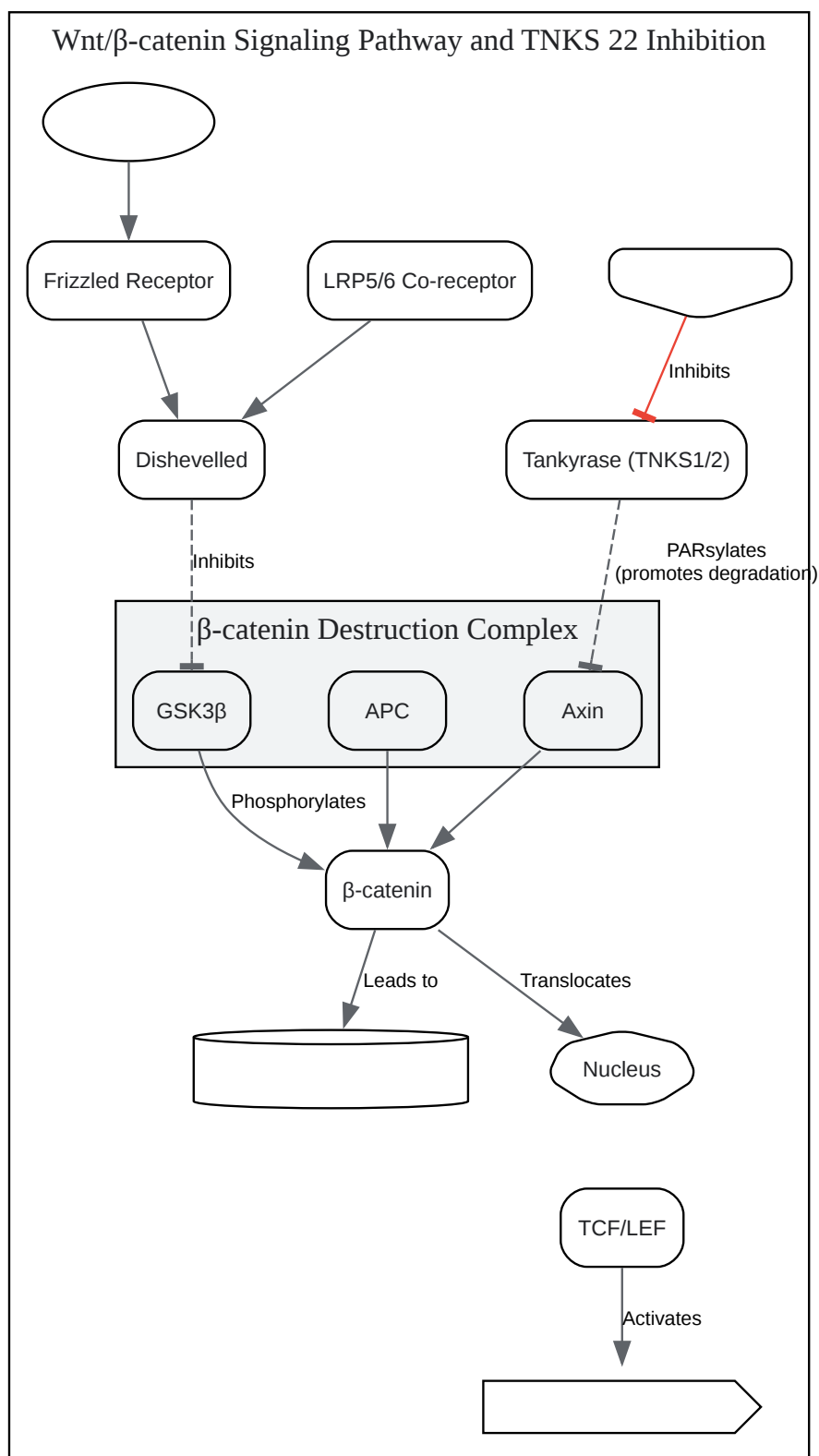
- Example for a 10  $\mu$ M final concentration from a 10 mM stock: Perform a 1:1000 dilution (e.g., add 1  $\mu$ L of the 10 mM stock solution to 1 mL of cell culture medium).
- Mixing: Gently mix the final working solution by pipetting up and down or by swirling the culture plate.
- Vehicle Control: It is crucial to include a vehicle control in all experiments. This control should contain the same final concentration of DMSO as the highest concentration of **TNKS 22** used to treat the cells.

## Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 10 mM **TNKS 22** stock solution in DMSO.



[Click to download full resolution via product page](#)

Caption: **TNKS 22** inhibits Tankyrase, stabilizing Axin and promoting  $\beta$ -catenin degradation.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. apexbt.com [apexbt.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. A novel TNKS/USP25 inhibitor blocks the Wnt pathway to overcome multi-drug resistance in TNKS-overexpressing colorectal cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Tankyrases: Structure, Function and Therapeutic Implications in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Tankyrase inhibitors attenuate WNT/ $\beta$ -catenin signaling and inhibit growth of hepatocellular carcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. raybiotech.com [raybiotech.com]
- 8. bpsbioscience.com [bpsbioscience.com]
- To cite this document: BenchChem. [Preparing TNKS 22 Stock Solutions for Experimental Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150373#preparing-tnks-22-stock-solution-for-experiments]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)